

Na₂Fe(CO)₄ structure and bonding explanation

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Compound Focus: Collman'S reagent

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Structural and Bonding Information

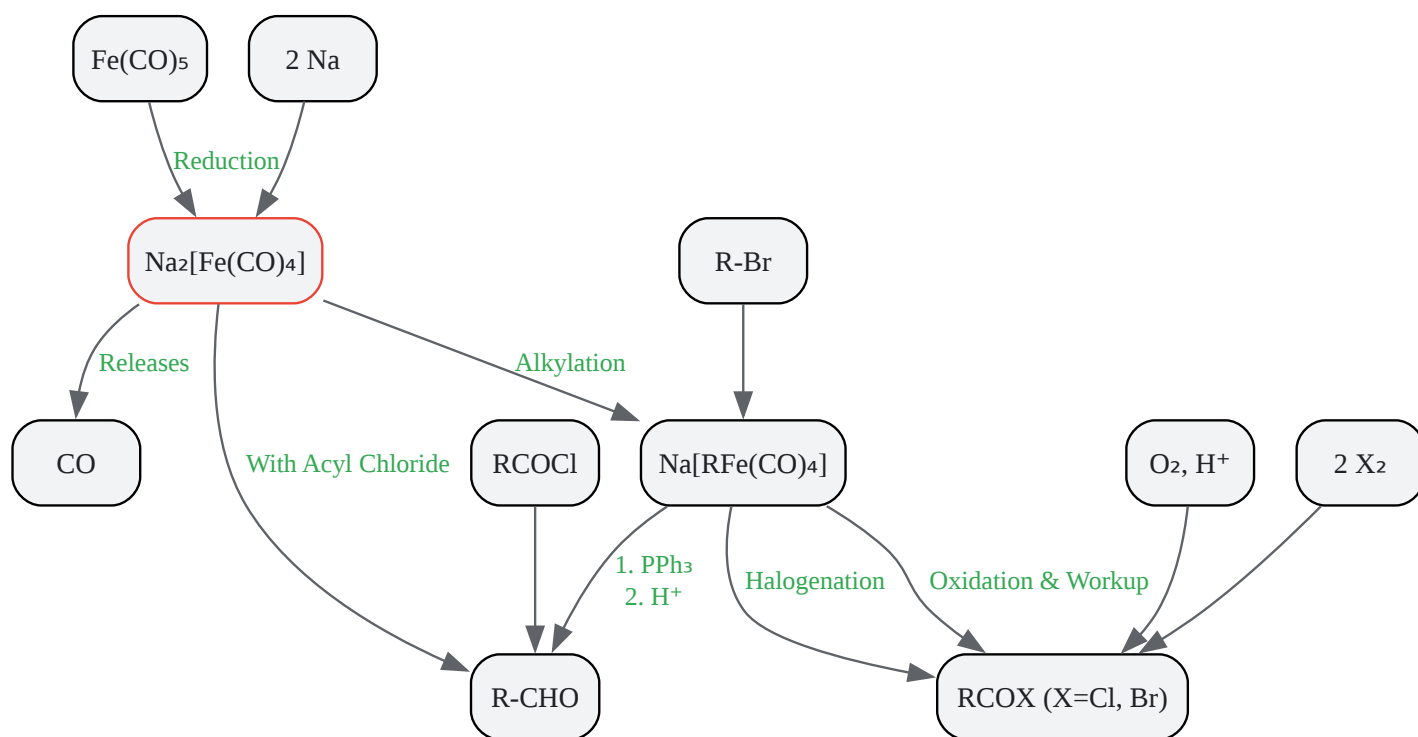
The core structural and bonding characteristics of Na₂Fe(CO)₄ are detailed in the table below.

Feature	Description
Molecular Formula	Na ₂ [Fe(CO) ₄] [1]
Core Anion	[Fe(CO) ₄] ²⁻ [1]
Iron Oxidation State	-2 [1] [2]
Molecular Geometry	Tetrahedral (around Fe) [1]
Isoelectronic With	Ni(CO) ₄ [1]
Electronic Configuration	d ¹⁰ (for Fe ²⁻) [1]
Solvents	Tetrahydrofuran (THF), Dimethoxyethane (DME), Dioxane [1]
Appearance	Oxygen-sensitive colorless solid [1]
Hazards	Pyrophoric [1]

In the solid state, the structure is a **distorted tetrahedron** [1]. The bonding involves interactions between the sodium cations (Na^+) and the oxygen atoms of the carbonyl ligands (CO) [1]. The compound is typically stabilized as a solvate, with solvent molecules like dioxane coordinating to the sodium cations [1].

Synthesis and Key Reactions

$\text{Na}_2\text{Fe}(\text{CO})_4$ is a versatile reagent. Its common preparation method and representative reactions are summarized below.



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Synthesis and transformation pathways of $\text{Na}_2\text{Fe}(\text{CO})_4$ [1].

Synthesis Protocol

The modern synthesis avoids toxic sodium amalgam and uses safer radical anions as reductants [1]:

- **Reaction Setup:** Conduct under inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.
- **Reduction:** Add a solution of sodium naphthalenide or sodium benzophenone ketyl to a stirred solution of iron pentacarbonyl ($\text{Fe}(\text{CO})_5$) in an appropriate solvent like THF at low temperatures (e.g., -78°C).
- **Stoichiometry:** Use **2 equivalents of sodium** per mole of $\text{Fe}(\text{CO})_5$ to obtain $\text{Na}_2[\text{Fe}(\text{CO})_4]$.
- **Observation:** The formation of a colorless or pale yellow solution indicates the formation of the product.
- **Precautions:** The reagent is **pyrophoric** (ignites in air) and **oxygen-sensitive**; strict exclusion of air and moisture is mandatory [1].

Key Applications in Synthesis

The powerful nucleophilicity of the $[\text{Fe}(\text{CO})_4]^{2-}$ dianion enables key transformations for synthesizing carbonyl compounds [1]:

- **Aldehyde Synthesis from Alkyl Halides:** A classic "one-pot" reaction where $\text{Na}_2[\text{Fe}(\text{CO})_4]$ first alkylates to form an organoiron intermediate, which is then protonated to release the aldehyde [1].
- **Aldehyde Synthesis from Acyl Chlorides:** Reacts with acyl chlorides to yield aldehydes, proceeding through an iron acyl complex intermediate [1].
- **Synthesis of Carboxylic Acids and Halides:** The alkyl intermediate ($\text{Na}[\text{RFe}(\text{CO})_4]$) can be oxidized to carboxylic acids or treated with halogens to produce acid halides [1].

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References

1. Disodium tetracarbonylferrate - Wikipedia [en.wikipedia.org]
2. Template:List of oxidation of the elements - Wikipedia states [en.wikipedia.org]

To cite this document: Smolecule. $[\text{Na}_2\text{Fe}(\text{CO})_4]$ structure and bonding explanation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12542717#na2fe-co-4-structure-and-bonding-explanation>]

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